

An In-depth Technical Guide to the Physicochemical Properties of 2-Naphthylacetonitrile

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Compound of Interest

Compound Name: 2-Naphthylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Naphthylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds.^{[1][2]} This document outlines its physicochemical properties, detailed experimental protocols for their determination, and a representative synthetic pathway.

Physicochemical Data of 2-Naphthylacetonitrile

2-Naphthylacetonitrile, also known as 2-(naphthalen-2-yl)acetonitrile, is a white to light yellow crystalline powder.^{[3][4][5]} It is insoluble in water but soluble in organic solvents such as chloroform and ethyl acetate.^{[3][4][5][6]} The quantitative physicochemical data for **2-Naphthylacetonitrile** are summarized in the table below.

Property	Value	Source
Melting Point	82-84 °C	[3] [4] [5] [6] [7] [8]
Melting Point	84.0 to 88.0 °C	
Melting Point	86 °C	
Boiling Point	303 °C	[3] [4] [5] [6] [7] [8]
Density	1.092 g/mL at 25 °C	[4] [5] [6] [7] [8]
Molecular Formula	C ₁₂ H ₉ N	[6] [7]
Molecular Weight	167.21 g/mol	[6]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standard laboratory procedures for these measurements.

Melting Point Determination: Capillary Method

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for determining the melting point of a solid.[\[1\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[\[1\]](#)
- Capillary tubes (sealed at one end)[\[1\]](#)
- Thermometer
- Mortar and pestle (optional, for pulverizing samples)

Procedure:

- **Sample Preparation:** Ensure the **2-Naphthylacetonitrile** sample is completely dry and finely powdered. Introduce a small amount of the powdered sample into the open end of a capillary tube.^[1] The sample should be tightly packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.
- **Apparatus Setup:** Place the capillary tube containing the sample into the heating block of the melting point apparatus.^[1]
- **Heating:** Begin heating the sample. For an unknown sample, a rapid initial heating can be employed to determine an approximate melting range.^[1] For a more accurate measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.^[1]
- **Observation and Recording:** Observe the sample through the magnifying lens of the apparatus. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.^[1]

Boiling Point Determination: Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

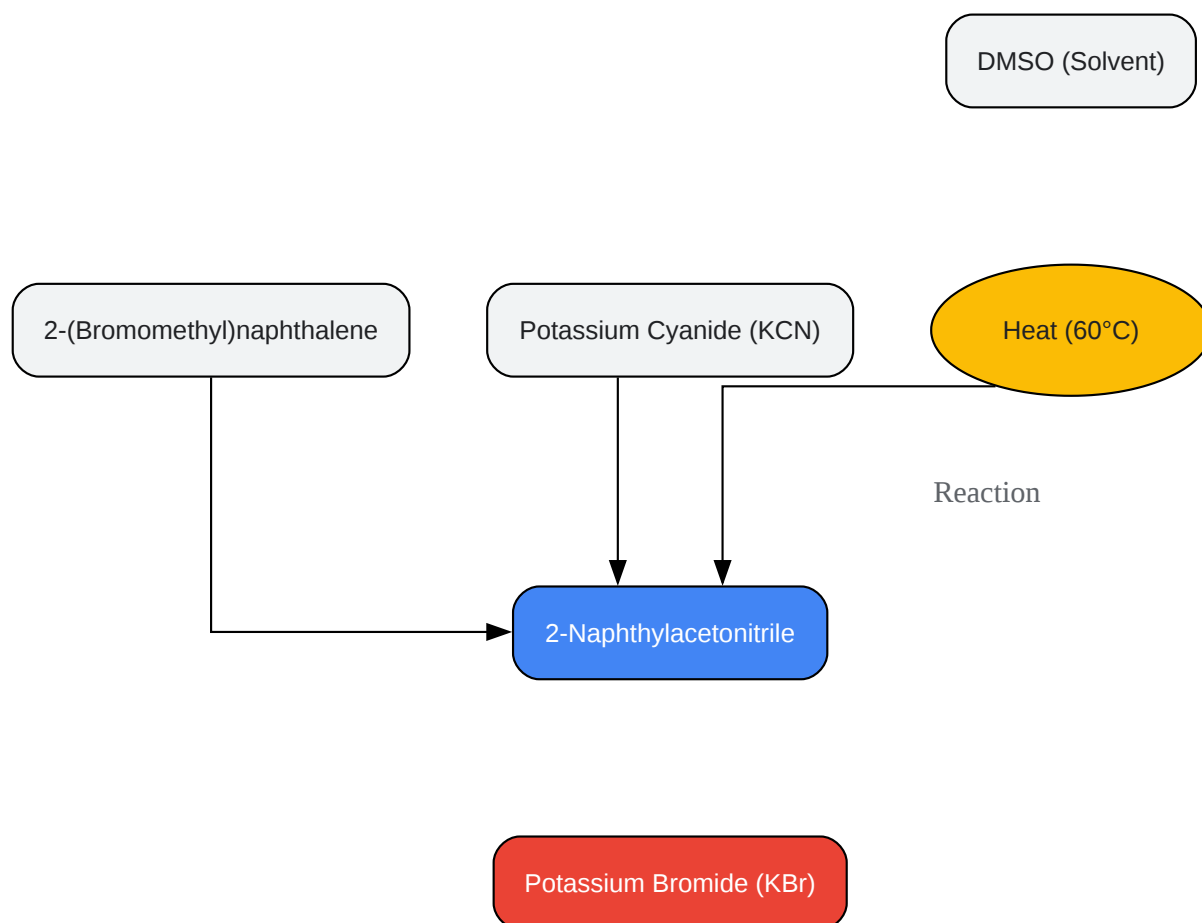
- Thiele tube
- Small test tube or fusion tube^[2]
- Capillary tube (sealed at one end)^[2]
- Thermometer
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating fluid

Procedure:

- **Sample Preparation:** Place a few milliliters of the liquid sample (if **2-Naphthylacetonitrile** were liquid at room temperature) into a small test tube.^[2] Place a capillary tube, with its sealed end up, into the test tube containing the liquid.^[2]
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. Suspend the assembly in a Thiele tube containing mineral oil, making sure the heat-transfer fluid is above the level of the sample.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame. This design promotes convection currents that ensure uniform heating of the oil bath.
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed. Turn off the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the liquid. It is important to also record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Synthesis of 2-Naphthylacetonitrile

2-Naphthylacetonitrile is a valuable building block in organic synthesis, particularly in the preparation of pharmaceutical intermediates.^{[1][2]} One common synthetic route involves the reaction of 2-(bromomethyl)naphthalene with a cyanide salt.



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Caption: Synthesis of **2-Naphthylacetonitrile** from 2-(bromomethyl)naphthalene.

This reaction is typically carried out in a polar aprotic solvent such as dimethyl sulfoxide (DMSO) with heating to facilitate the nucleophilic substitution of the bromide by the cyanide ion. The resulting **2-Naphthylacetonitrile** can then be purified and used in subsequent synthetic steps.

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